Application Note: Buchwald-Hartwig Amination of 3-Fluoro-3-methylazepane

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Compound of Interest	
Compound Name:	*3-Fluoro-3-methylazepane hydrochloride*
CAS No.:	*1824048-35-2*
Cat. No.:	*B8023955*

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Executive Summary & Chemical Context

3-Fluoro-3-methylazepane is a high-value pharmacophore used to modulate metabolic stability (via fluorine blockade) and lipophilicity in drug candidates. However, it is a challenging nucleophile in Palladium-catalyzed cross-coupling due to two synergistic factors:

- Steric/Conformational Bulk: The 7-membered azepane ring is conformationally mobile ("floppy"), increasing the entropic cost of amine binding to the Palladium center. The gem-disubstitution at C3 adds transannular strain, further hindering the approach.
- Electronic Deactivation: The fluorine atom at the C3 position (

  -position relative to Nitrogen) exerts a strong electron-withdrawing inductive effect (

  ), lowering the basicity and nucleophilicity of the amine nitrogen compared to the parent azepane.

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Success Strategy: To overcome the slow amine binding and difficult reductive elimination, this protocol utilizes Generation 4 (G4) Buchwald Precatalysts with bulky, electron-rich dialkylbiarylphosphine ligands (specifically RuPhos and BrettPhos).

Mechanistic Insight & Catalyst Selection

The catalytic cycle for this substrate is likely bottlenecked at the Amine Binding or Deprotonation step due to the amine's reduced nucleophilicity.

Critical Decision Factors

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Parameter	Recommendation	Scientific Rationale
Ligand	RuPhos (First Choice)	RuPhos is specifically optimized for secondary amines. Its bulk facilitates reductive elimination, while its electron-rich nature stabilizes the oxidative addition complex.
Alternative	BrettPhos	Use if the aryl halide partner is extremely hindered (ortho-substituted).
Catalyst Source	Pd G4 Precatalysts	Ensures a defined 1:1 Pd:Ligand ratio and rapid activation at low temperatures, avoiding the induction period of Pd(OAc) or Pd (dba) .
Base	NaO\textit{t}Bu or LHMDS	NaO\textit{t}Bu is standard. LHMDS is required if the substrate contains base-sensitive groups (esters, nitriles) or if the amine is supplied as an HCl salt (acts as a buffer).

Visualizing the Challenge

The following diagram illustrates the specific bottlenecks introduced by 3-Fluoro-3-methylazepane in the catalytic cycle.

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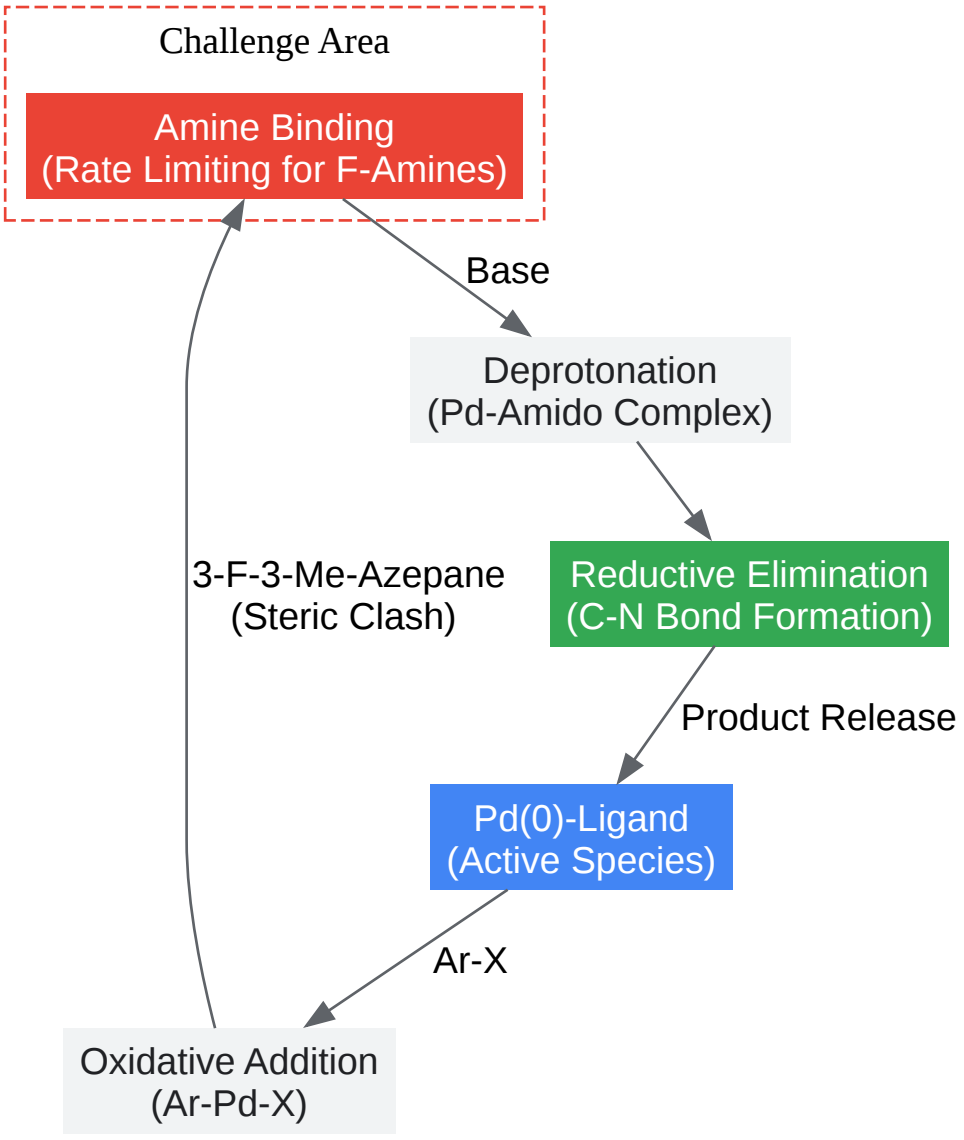

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Figure 1: Catalytic cycle highlighting the amine binding step, which is disfavored by the steric bulk and lower nucleophilicity of 3-Fluoro-3-methylazepane.

Experimental Protocols

A. Pre-Reaction Checklist

- Amine Form: If using **3-Fluoro-3-methylazepane Hydrochloride**, you MUST use an extra equivalent of base (e.g., 2.2 equiv total) or perform a "free-basing" extraction prior to the reaction. In situ neutralization is preferred for operational simplicity but requires vigorous stirring.

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- Inert Atmosphere: This reaction is sensitive to oxygen. Use a glovebox or strict Schlenk technique.

B. Micro-Scale Screening Protocol (The "Scout" Run)

Purpose: To rapidly identify the optimal ligand/base combination for your specific aryl halide partner.

Reagents:

- Aryl Halide (0.1 mmol)
- 3-Fluoro-3-methylazepane (0.12 mmol)
- Catalyst 1: RuPhos Pd G4 (0.002 mmol, 2 mol%)
- Catalyst 2: BrettPhos Pd G4 (0.002 mmol, 2 mol%)
- Base A: NaO\textit{t}Bu (0.14 mmol)
- Base B: LHMDS (1.0 M in THF, 0.14 mmol)
- Solvent: Anhydrous THF or Toluene (0.5 mL, 0.2 M)

Workflow:

- Prepare 4 vials (2 catalysts × 2 bases).
- Add Aryl Halide, Amine (free base), and Base (if solid) to vials.
- Transfer vials to a glovebox or purge with Argon.
- Add Catalyst stock solution (in solvent) and liquid base (if LHMDS).
- Seal and heat to 80 °C for 4 hours.
- Analyze by LC-MS. Look for:
  - Conversion: (Product / (Product + SM))

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- Dehalogenation: (Ar-H byproduct)

  Indicates catalyst is active but amine is not binding (Try BrettPhos or higher conc).

C. Optimized Scale-Up Protocol (1.0 Gram Scale)

Based on typical success with RuPhos/NaOtBu for this class of amines.

Reagents:

- Aryl Bromide: 1.0 equiv (e.g., 4.0 mmol)
- 3-Fluoro-3-methylazepane (HCl salt): 1.2 equiv (4.8 mmol)
- RuPhos Pd G4: 0.01 equiv (1 mol%)
- RuPhos (Free Ligand): 0.01 equiv (1 mol%) — Optional: Added to extend catalyst life.
- NaO\textit{t}Bu: 2.5 equiv (10.0 mmol) — Excess accounts for HCl salt neutralization.
- Solvent: Anhydrous Toluene or 1,4-Dioxane (20 mL, 0.2 M).

Step-by-Step Procedure:

- Charge Solids: To a 100 mL oven-dried round-bottom flask equipped with a magnetic stir bar, add the Aryl Bromide, 3-Fluoro-3-methylazepane HCl, NaO\textit{t}Bu, and RuPhos Pd G4.
- Inert: Cap the flask with a rubber septum. Evacuate and backfill with Nitrogen (x3).[1]
- Solvent Addition: Add the anhydrous solvent via syringe.
- Reaction: Place the flask in a pre-heated oil bath at 85 °C. Stir vigorously (800+ rpm) to ensure the heterogeneous base interacts with the amine salt.
- Monitoring: Monitor by HPLC/UPLC at 2 hours. If conversion <50%, raise temp to 100 °C.
- Workup:
  - Cool to room temperature.

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- Dilute with Ethyl Acetate (50 mL) and Water (50 mL).
- Separate layers. Extract aqueous layer with EtOAc (2 x 30 mL).
- Dry organics over MgSO

  , filter, and concentrate.[2]

- Purification: Flash chromatography. Note: Amines often streak; add 1% Triethylamine to the eluent.

Troubleshooting Guide

Observation	Diagnosis	Corrective Action
Low Conversion (<10%)	Catalyst poisoning or Amine salt not neutralized.	1. Ensure 2.5 equiv base if using HCl salt.2. Switch to LHMDS (soluble base) to ensure immediate deprotonation.
Ar-H Byproduct (Dehalogenation)	Oxidative addition occurred, but amine binding failed (Cycle collapse).	1. Switch ligand to BrettPhos (better for difficult couplings).2. Increase amine concentration (run at 0.5 M or 1.0 M).
Starting Material Remains	Catalyst death before completion.	Add 1 mol% Free RuPhos ligand alongside the G4 precatalyst to stabilize the active Pd species.
Regioisomers	Unlikely for this amine, but possible if Ar-X has nearby reactive groups.	Verify Ar-X purity. Lower temperature to 60 °C and increase time.

Decision Tree for Optimization

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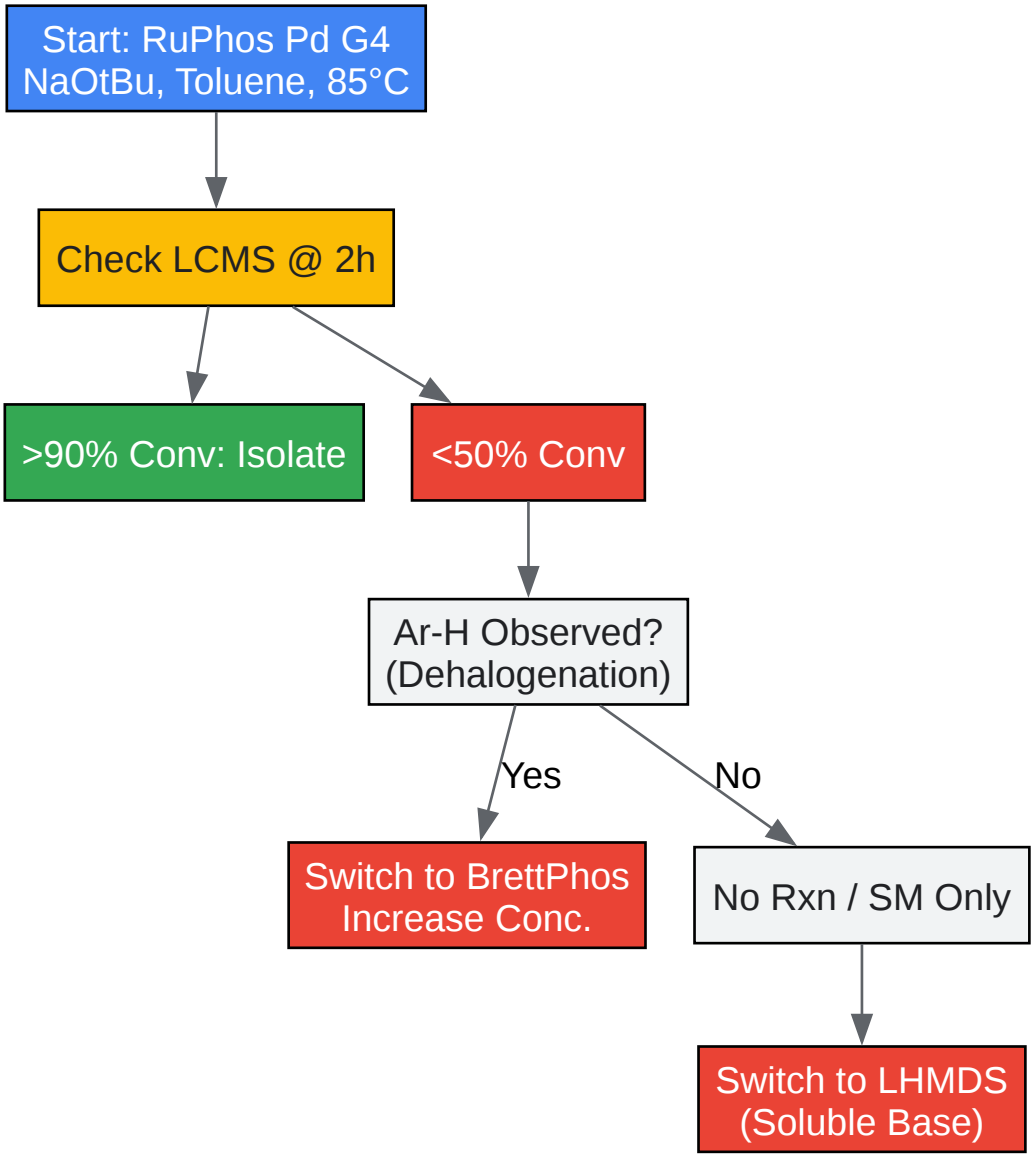

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Figure 2: Logic flow for troubleshooting low yields in the coupling of 3-Fluoro-3-methylazepane.

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